

what is sulfamonomethoxine

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Sulfamonomethoxine

CAS No.: 1220-83-3

Cat. No.: S544126

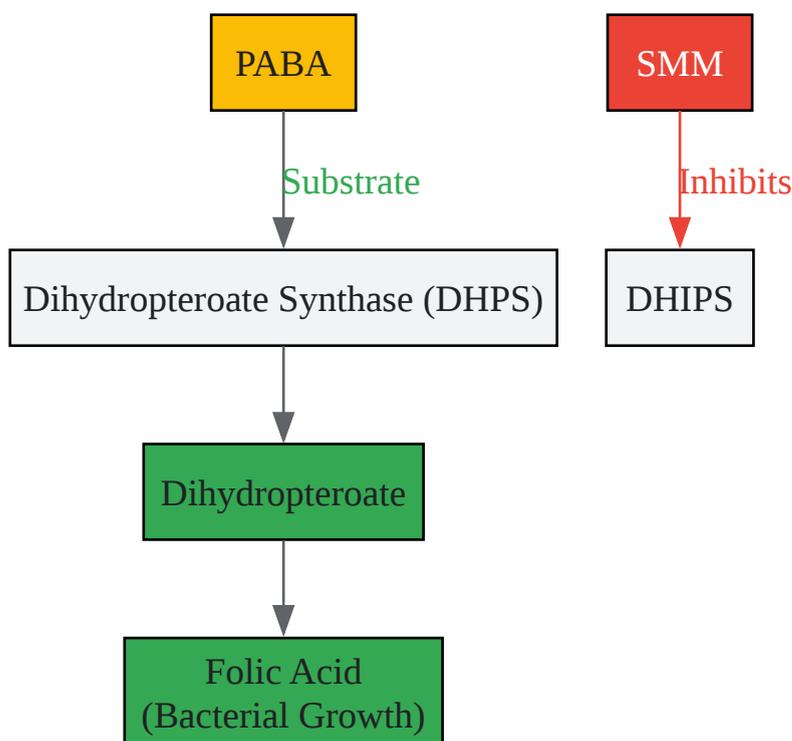
Get Quote

Core Mechanisms of Action

Sulfamonomethoxine exhibits a dual mechanism of action, targeting both bacterial metabolism and, more recently discovered, the human immune system.

Antibacterial Action: Folate Synthesis Inhibition

As a sulfonamide antibiotic, SMM functions as a competitive antagonist of para-aminobenzoic acid (PABA). It inhibits the enzyme dihydropteroate synthase (DHPS), which is essential for bacteria to synthesize dihydropteroic acid, a precursor to folic acid. This disruption depletes the folate required for nucleotide and amino acid synthesis, suppressing bacterial growth (bacteriostatic effect) [1] [2] [3].



[Click to download full resolution via product page](#)

Diagram: **Sulfamonomethoxine** competitively inhibits DHPS, blocking bacterial folate synthesis.

Immunomodulatory Action: PD-1/PD-L1 Pathway Disruption

A significant finding is that SMM and its derivatives can block the PD-1/PD-L1 signaling pathway, an immune checkpoint that cancers exploit to evade attack. By inhibiting this interaction, SMM can potentially "release the brakes" on T-cells, restoring their ability to target and destroy cancer cells [4]. Early research shows these compounds inhibit the binding of PD-1 to PD-L2 in the micromolar range and exhibit low toxicity, making them promising leads for new cancer immunotherapies [4].

Key Research Applications & Protocols

Veterinary Pharmacokinetics and Residue Depletion

Understanding SMM's persistence in food-producing animals is critical for food safety. A 2025 study established withdrawal intervals (WDIs) for Taihe black-bone silky fowls.

- **Experimental Protocol:** Birds were orally administered SMM at 50 mg/kg body weight daily for 5 days. Tissues (muscle, skin/fat, liver, kidney) were collected at ten time points post-administration (0.16 to 40 days). SMM concentrations were quantified using UPLC-MS/MS, and WDIs were estimated with WT1.4 software [5].
- **Key Findings:** The study provided the following withdrawal times and elimination half-lives.

Tissue	Terminal Elimination Half-Life (Days)	Estimated Withdrawal Time (WDI, Days)
Muscle	1.82 ± 1.24	4
Skin/Fat	15.3 ± 4.97	27
Liver	4.36 ± 1.49	10
Kidney	5.42 ± 3.46	12

Data sourced from [5].

Immuno-Oncology: Small-Molecule Inhibitor Development

SMM serves as a structural foundation for designing novel immune checkpoint inhibitors.

- **Experimental Insight:** Research focuses on synthesizing derivatives and evaluating their ability to disrupt PD-1/PD-L1 binding in cell-based assays. Key metrics include measuring the rescue of T-cell activation and IFN- γ secretion. Structure-Activity Relationship (SAR) studies indicate that introducing large hydrophobic groups or electron-withdrawing groups to the core structure can enhance inhibitory activity [4].

Environmental Transformation in Wastewater

SMM is a prevalent antibiotic pollutant in livestock wastewater. Research explores its degradation.

- **Experimental Protocol:** A 2021 study investigated SMM degradation using a UV/H₂O₂ system in swine wastewater. Reactions were conducted under varying conditions of H₂O₂ dosage, pH, and

reaction time. Degradation products were identified to propose transformation pathways [6].

- **Key Findings:** The primary degradation pathways involve **hydroxylation** of the benzene and pyrimidine rings, followed by cleavage of the sulfonamide (S-N) bond. In real wastewater, a removal efficiency of 91% was achieved under optimized conditions, though the presence of other contaminants (COD) can slow the reaction rate [6].

Synergistic Antibiotic Combinations

A 2022 study discovered that SMM acts strongly in synergy with the lasso peptide Microcin J25 (MccJ25), which inhibits RNA polymerase.

- **Experimental Protocol:** Checkerboard assays against *E. coli* were used to calculate the Fractional Inhibitory Concentration Index (FIC_{Im}) to quantify synergy.
- **Key Findings:** The SMM-MccJ25 pair demonstrated strong synergy. The proposed mechanism is "mechanism cooperation," where simultaneously disrupting transcription (a central network hub) and folate biosynthesis creates multiple weak links in the bacterial cellular network, potentially inhibiting growth and suppressing resistance development [7].

Safety and Regulatory Information

Adherence to safety and regulatory guidelines is essential for handling and application.

Aspect	Details
Human Health Risks	Potential side effects include gastrointestinal disturbances, skin rashes, and blood dyscrasias. Adequate hydration is recommended to mitigate the risk of crystalluria and nephritis [3].
Contraindications	Known hypersensitivity to sulfonamides, severe renal/hepatic impairment, and pregnancy or breastfeeding [3].
Maximum Residue Limits (MRLs)	In China and the EU, the maximum residue limit for total sulfonamides in edible animal tissues is 100 µg/kg [5].
Allowable Daily Intake (ADI)	The established ADI for SMM is 0–50 µg per kg of body weight [5].

Sulfamonomethoxine is a versatile compound that bridges traditional veterinary medicine and cutting-edge drug discovery. Its well-defined antibacterial mechanism, coupled with its promising role as an immune checkpoint inhibitor lead, makes it a valuable subject for ongoing research.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Sulfamonomethoxine [goldbio.com]
2. | Antibacterial | Antibiotic | TargetMol Sulfamonomethoxine [targetmol.com]
3. What is Sulfamonomethoxine used for? [synapse.patsnap.com]
4. Sulfamonomethoxine - an overview | ScienceDirect Topics [sciencedirect.com]
5. Residue Depletion and Withdrawal Interval Estimations of ... [mdpi.com]
6. Transformation kinetics and pathways of sulfamonomethoxine by... [pubmed.ncbi.nlm.nih.gov]
7. Disrupting Transcription and Folate Biosynthesis Leads to ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [what is sulfamonomethoxine]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b544126#what-is-sulfamonomethoxine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com